

1-Dodecene health and safety in a lab setting

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B104418

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An In-depth Technical Guide to the Health and Safety of **1-Dodecene** in a Laboratory Setting

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **1-dodecene** in a laboratory environment. The following sections detail the substance's properties, associated hazards, and recommended safety protocols to ensure the well-being of laboratory personnel and the protection of the environment.

Chemical and Physical Properties

1-Dodecene is a clear, colorless liquid with a mild, pleasant odor[1][2][3][4]. It is a long-chain alpha-olefin, insoluble in water but soluble in organic solvents such as ethanol, ether, and acetone[4][5][6].

Table 1: Physical and Chemical Properties of **1-Dodecene**

Property	Value	Source
Chemical Formula	C12H24	[4][7]
Molecular Weight	168.32 g/mol	[2][4][6]
Boiling Point	213-216 °C (415-421 °F)	[2][3][5][8][9]
Melting Point	-35 °C (-31 °F)	[2][5][6][9]
Flash Point	76-77 °C (169-171 °F)	[3][5][6][8][9][10][11][12]
Autoignition Temperature	225-255 °C (437-491 °F)	[8][9][11][12]
Density	0.758 g/mL at 20 °C	[2][5][8]
Vapor Density	5.8 (air = 1)	[4][5][9]
Vapor Pressure	0.2 mm Hg at 20 °C	[5][8]
Solubility	Insoluble in water; soluble in ethanol, ether, acetone, petroleum ether	[1][4][5][6]
Explosive Limits	0.6% - 5.4% by volume	[5][10][12]

Hazard Identification and Classification

1-Dodecene is classified as a combustible liquid and may be fatal if swallowed and enters the airways[8][10][13]. It can also cause skin and eye irritation[7][8].

Table 2: GHS Hazard Classification for **1-Dodecene**

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness
Hazardous to the Aquatic Environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:[8]

Table 3: NFPA 704 Diamond for **1-Dodecene**

Category	Rating	Description
Health	1	May cause significant irritation.
Flammability	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
Instability	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special Hazards	-	

Source:[4][10]

Health Hazards and First Aid Measures

3.1. Routes of Exposure and Symptoms

- Ingestion: May be fatal if swallowed and enters airways due to aspiration hazard[8][10][13]. Ingestion can lead to aspiration pneumonitis[8][9].
- Inhalation: Inhalation of high concentrations of vapors may cause respiratory tract irritation and could have a narcotic effect, leading to drowsiness or dizziness[1][3][4][8].
- Skin Contact: May cause mild skin irritation[7]. Prolonged or repeated contact can defat the skin, leading to dryness or cracking[8][9].
- Eye Contact: May cause eye irritation[1][7].

3.2. First Aid Protocols

- Ingestion: Do NOT induce vomiting[1][2][8][9][10][13][14]. Immediately call a poison center or doctor/physician[7][8][10][13][14]. If vomiting occurs naturally, have the victim lean forward to reduce the risk of aspiration[14].
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing[1][7]. If symptoms persist, seek medical advice[7][10][13].
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water[2][7][8][9]. If skin irritation occurs, get medical advice/attention[7].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do[1][2][7][8][9]. Continue rinsing and seek medical attention[7][8][9].

Handling and Storage Protocols

4.1. Safe Handling

- Work in a well-ventilated area, preferably under a chemical fume hood, to prevent the accumulation of vapors[3][7][8][9].
- Keep away from heat, sparks, open flames, and other ignition sources[7][8][10]. No smoking in the handling area[3][7][8][9][10][13].

- Use only non-sparking tools to prevent ignition[3][7][8].
- Ground and bond containers and receiving equipment to prevent static discharge[1][7].
- Avoid contact with skin and eyes[3][7][8].
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5[7][8][10][13].
- Wash hands thoroughly after handling[7][8].

4.2. Storage

- Store in a cool, dry, well-ventilated place away from direct sunlight and heat sources[5][7][8][10][13]. Storage temperature should be below +30°C[5][15].
- Keep containers tightly closed when not in use[7][8][10][13].
- Store separately from incompatible materials such as strong oxidizing agents, halogens, and inorganic acids[5][8][9].

Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment for Handling **1-Dodecene**

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or a face shield. Contact lenses should not be worn.	[4] [7] [8] [9] [16]
Skin Protection	Neoprene or nitrile rubber gloves. Wear suitable protective clothing to prevent skin contact. Flame-resistant clothing may be appropriate.	[4] [5] [7] [8] [9] [16]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.	[7] [8] [16]

Emergency eye wash fountains and safety showers should be readily available in the immediate work area[\[7\]](#).

Accidental Release and Disposal

6.1. Spill Response Protocol

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition from the area (no smoking, flares, sparks, or flames)[\[1\]](#)[\[3\]](#)[\[8\]](#).
- **Ventilate the Area:** Ensure adequate ventilation.
- **Evacuate Personnel:** Evacuate unnecessary personnel from the spill area[\[7\]](#). Isolate the spill or leak area for at least 50 meters (150 feet) in all directions[\[1\]](#).
- **Contain the Spill:** Use dikes or absorbents to prevent the spill from spreading and entering sewers or waterways[\[1\]](#)[\[7\]](#).
- **Absorb the Spill:** Cover the spill with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite[\[1\]](#)[\[10\]](#)[\[13\]](#).

- **Collect and Dispose:** Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal[1][3][7][8][10][13].
- **Clean the Area:** Wash the spill area thoroughly.

6.2. Waste Disposal

- Dispose of **1-dodecene** and contaminated materials in accordance with local, state, and federal regulations[7][8][10][13].
- Incineration in a licensed chemical destruction plant is a recommended method of disposal[7][8].
- Do not dispose of waste into sewers[7][8]. Avoid release to the environment[7][8][9].

Fire and Explosion Hazards

1-Dodecene is a combustible liquid with a flashpoint of 77°C[7][8][9]. Vapors are heavier than air and may travel to a source of ignition and flash back[1][3][8]. Containers may explode when heated[1][3][8].

- **Suitable Extinguishing Media:** Use water spray, water fog, foam, dry chemical, or carbon dioxide (CO₂)[2][3][7][8][9][10].
- **Unsuitable Extinguishing Media:** Do not use a high-volume water jet[10].
- **Firefighting Procedures:** Exercise caution when fighting any chemical fire[7]. Wear self-contained breathing apparatus (SCBA) and full protective gear[7][16]. Use a water spray to cool fully closed containers[10].

Stability and Reactivity

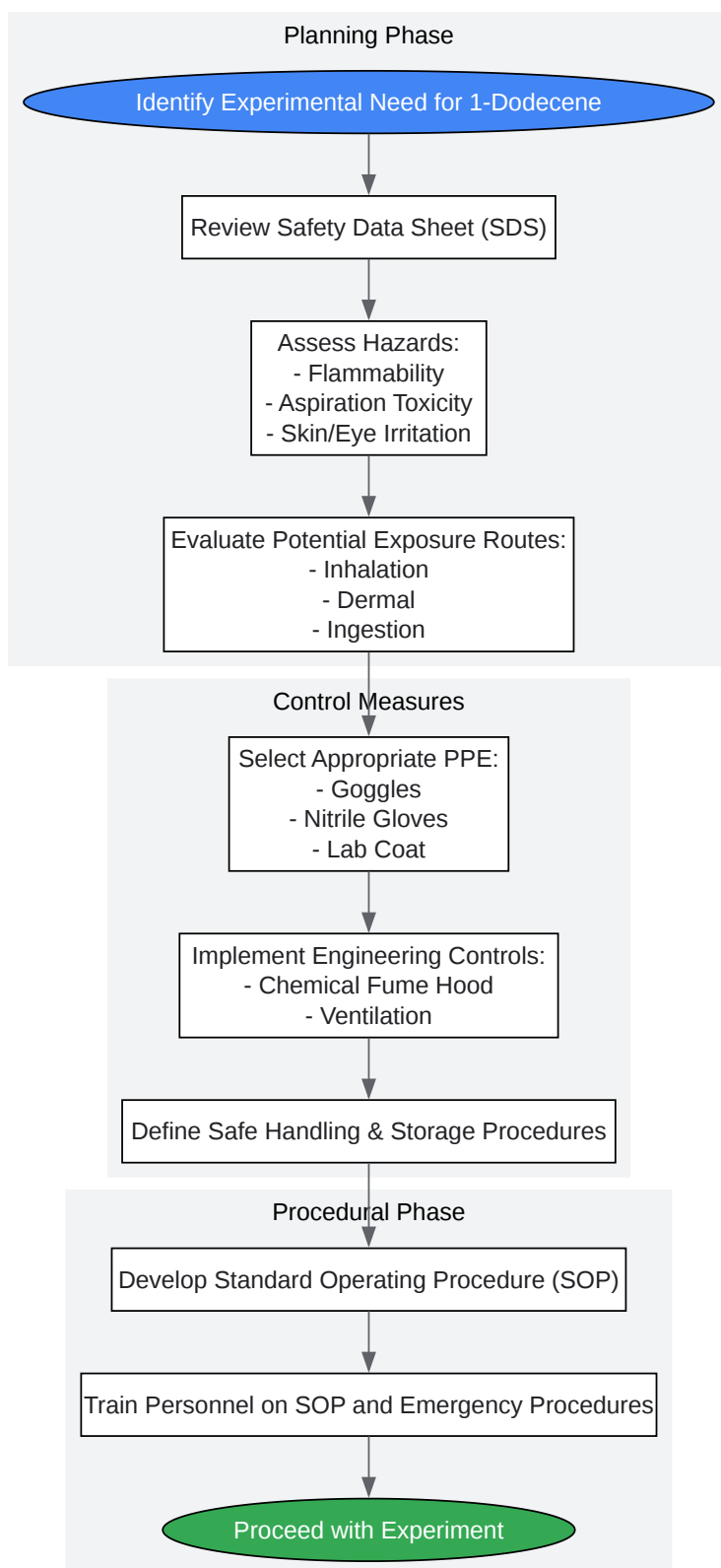
- **Reactivity:** **1-Dodecene** is generally stable under normal conditions[5][7]. It may react vigorously with strong oxidizing agents[1][3][8][9]. It can also react exothermically with reducing agents to release hydrogen gas[1][8]. In the presence of catalysts like acids, it may undergo exothermic polymerization[1][8].
- **Incompatible Materials:** Strong oxidizing agents, bases, and reducing agents[3][5][7][8][9].

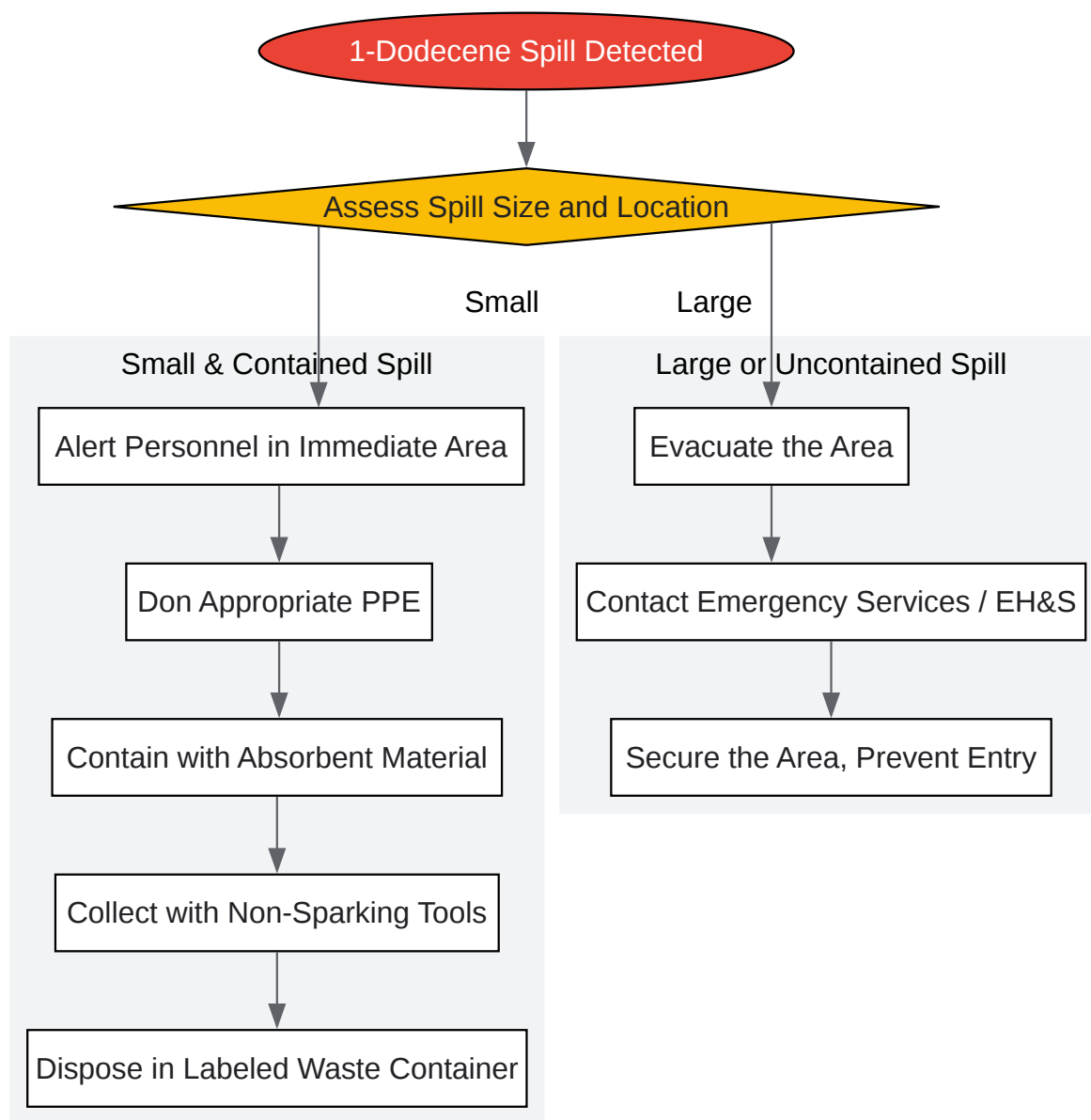
- Hazardous Decomposition Products: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame[7][8].

Experimental Protocols and Workflows

Risk Assessment Workflow

The following diagram illustrates a logical workflow for conducting a risk assessment before working with **1-dodecene**.





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